

Comparative Technical Analysis: Pentedrone Hydrochloride vs. Pentylone

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Compound of Interest

Compound Name: *Pentedrone hydrochloride*

CAS No.: *879669-95-1*

Cat. No.: *B3395639*

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Content Type: Technical Whitepaper Subject: Structural, Pharmacological, and Analytical Divergence of Second-Generation Cathinones

Executive Summary

Pentedrone and Pentylone represent two distinct subclasses of synthetic cathinones that share a common

-propylaminopentiophenone skeleton but diverge critically at the phenyl ring. Pentedrone (specifically its stable salt form, **Pentedrone Hydrochloride**) acts as a monoamine transporter inhibitor with high selectivity for the dopamine transporter (DAT). Pentylone, distinguished by a 3,4-methylenedioxy substitution, exhibits a "hybrid" profile with enhanced serotonin transporter (SERT) affinity.^[1] This guide delineates the physicochemical, metabolic, and pharmacodynamic differences required for accurate research and development.

Structural Chemistry & Physicochemical Properties^{[2][3]}

The fundamental difference between Pentedrone and Pentylone lies in the 3,4-methylenedioxy motif.^{[1][2]} This structural modification is analogous to the difference between Methamphetamine and MDMA (Ecstasy), fundamentally altering the molecule's lipophilicity and binding pocket affinity.

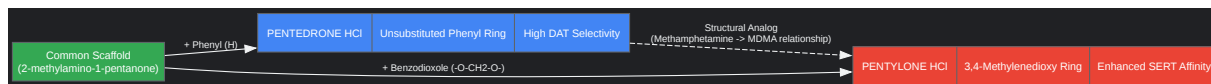
Molecular Scaffold Comparison

Feature	Pentedrone Hydrochloride	Pentylone Hydrochloride
IUPAC Name	2-(methylamino)-1-phenylpentan-1-one HCl	1-(1,3-benzodioxol-5-yl)-2-(methylamino)pentan-1-one HCl
Core Skeleton	-alkylated cathinone	-alkylated cathinone
Aromatic Substitution	None (Unsubstituted Phenyl)	3,4-Methylenedioxy ring
-Carbon Chain	Propyl (C3)	Propyl (C3)
Formula		
Molar Mass (Base)	191.27 g/mol	235.28 g/mol
Solubility	High (Water/Ethanol)	High (Water/Ethanol)

The "Methylenedioxy Effect"

The addition of the methylenedioxy ring in Pentylone introduces electron density and steric bulk to the aromatic region. In medicinal chemistry, this modification typically:

- **Increases Lipophilicity:** enhancing blood-brain barrier (BBB) permeability.
- **Alters Metabolic Stability:** The ring becomes a primary target for CYP450 enzymes (demethylenation).
- **Shifts Transporter Selectivity:** Steric interaction with the SERT binding pocket is enhanced, reducing the DAT/SERT selectivity ratio compared to the unsubstituted parent.



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Figure 1: Structural divergence rooted in the aromatic substitution, dictating downstream pharmacodynamics.

Pharmacodynamics: Mechanism of Action[2]

Research indicates that while both compounds interact with monoamine transporters, their mode of interaction (blocker vs. substrate) and selectivity profiles differ significantly.

Transporter Selectivity (DAT vs. SERT)

Pentadrone acts primarily as a catecholamine uptake inhibitor. It binds to DAT and NET (Norepinephrine Transporter) but has negligible affinity for SERT. This creates a psychostimulant profile similar to Methamphetamine but with a mechanism closer to Methylphenidate (reuptake inhibition rather than release).

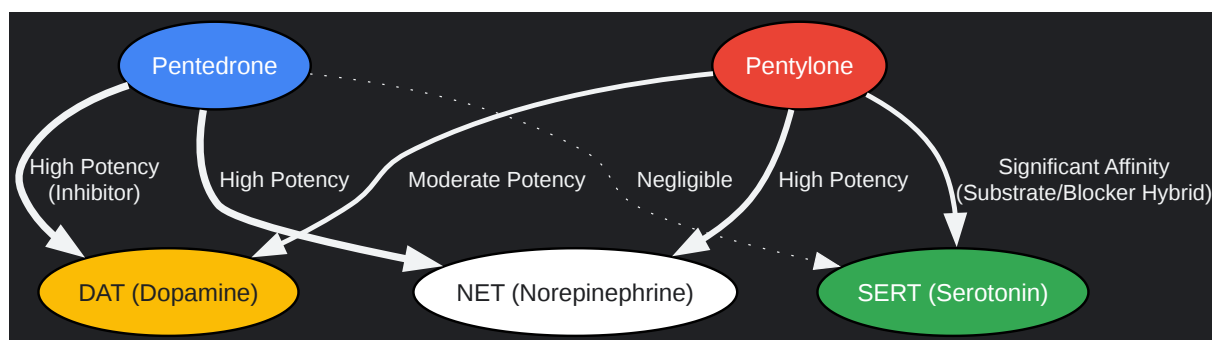
Pentylone, due to the methylenedioxy ring, exhibits a hybrid profile. It retains DAT inhibition but gains significant SERT affinity.

- Pentadrone DAT/SERT Ratio: ~54 (Highly Dopaminergic)
- Pentylone DAT/SERT Ratio: ~6.2 (Mixed profile)

Functional Potency Data ()

Target	Pentedrone (nM)	Pentylone (nM)	Implications
DAT Inhibition	~140	~280	Pentedrone is ~2x more potent at DAT.
SERT Inhibition	>10,000	~600	Pentylone is >16x more potent at SERT.
NET Inhibition	~40	~80	Both are potent noradrenergic agents.

Data synthesized from in vitro uptake inhibition assays (e.g., Simmler et al., 2014; Baumann et al., 2018).



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Figure 2: Comparative receptor binding affinities. Note Pentedrone's negligible interaction with SERT.[3]

Metabolic Profiling

Understanding the metabolic fate is crucial for toxicology screening and interpreting pharmacokinetic data. The methylenedioxy ring of Pentylone opens a metabolic pathway unavailable to Pentedrone.

Pentedrone Metabolism[1][7]

- Primary Pathway: Reduction of the -keto group to the corresponding alcohol (nor-pentedrone alcohol).

- Secondary Pathway: N-demethylation to nor-pentedrone.[4]
- Outcome: Metabolites are generally less active; limited phase II conjugation compared to Pentylone.

Pentylone Metabolism

- Primary Pathway (Demethylenation): The CYP450 enzymes attack the methylenedioxy ring, opening it to form a catechol (dihydroxy) intermediate.
- Phase II Conjugation: The resulting catechol is rapidly methylated by COMT (Catechol-O-Methyltransferase) to form 4-hydroxy-3-methoxy metabolites.
- Clinical Relevance: The presence of demethylenyl-pentylone metabolites in urine is a specific biomarker distinguishing it from Pentedrone.

Analytical Differentiation (Forensic & Research)

A critical challenge in drug development and forensics is the "Isobaric Fragment Problem."

The m/z 86 Challenge (GC-MS)

Both Pentedrone and Pentylone undergo

-cleavage during Electron Ionization (EI) in GC-MS.

- Shared Base Peak: Both yield a dominant iminium ion at m/z 86 ().
- Risk: Relying solely on the base peak can lead to misidentification.

Differentiation Protocol

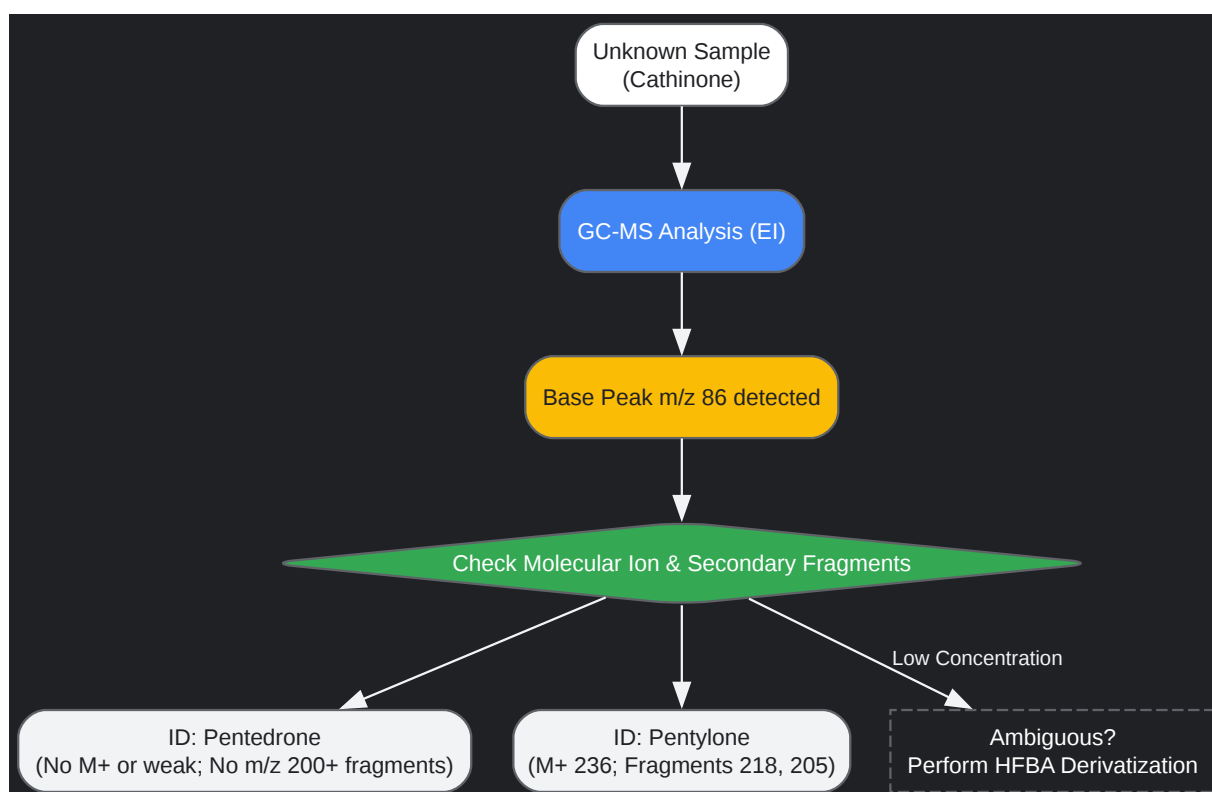
Method A: Molecular Ion Observation

- Pentedrone: The molecular ion () is often weak or absent.

- Pentylone: Shows a distinct molecular ion at m/z 236 and characteristic fragments at m/z 218 and m/z 205 (retaining the methylenedioxy ring).[5]

Method B: Chemical Derivatization (Recommended) Use Heptafluorobutyric anhydride (HFBA) derivatization.[6]

- Incubate: Sample with HFBA at 70°C for 20 mins.
- Result: The derivatized products separate significantly in retention time and produce distinct mass spectra due to the mass difference of the aromatic core.



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Figure 3: Decision tree for analytical differentiation to avoid false positives due to the shared iminium ion.

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